

Vimirogant efficacy comparison studies

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Vimirogant

CAS No.: 1802706-04-2

Cat. No.: S546768

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Vimirogant Profile and Available Data

The table below summarizes the key available information on **Vimirogant** from the search results.

Attribute	Details
Drug Name	Vimirogant (development code VTP-43742) [1] [2]
Mechanism of Action	Retinoic acid receptor-related orphan nuclear receptor γ t (ROR γ t) antagonist/inverse agonist [1] [2]
Therapeutic Area	Investigated for autoimmune diseases, specifically plaque psoriasis [1]
Development Status	Development was discontinued after a Phase IIa trial in psoriasis [1]
Reported Efficacy	No specific quantitative efficacy data (e.g., PASI scores) from direct head-to-head comparisons were found in the search results.

Vimirogant's Mechanism and Role in Psoriasis Pathology

Vimirogant targets the **IL-23/Th17 cell signaling pathway**, which is a central driver of inflammation in psoriasis [1] [3]. The diagram below illustrates this pathway and the drug's intended action.

Efficacy Comparison with Other RORyt Antagonists

While direct head-to-head clinical trial data for **Vimirogant** is unavailable, it was one of several RORyt antagonists in development. The table below positions it alongside other agents in this class based on the search results.

Compound (Developer)	Key Development Status (as per Search Results)	Notes
Vimirogant (VTP-43742) (AbbVie/Vitae)	Development discontinued after Phase IIa for psoriasis [1]	An aryl sulfone compound [1].
BI 730357 (Boehringer Ingelheim)	Phase II development for plaque psoriasis [1] [3] [2]	A pyrazinone RORyt antagonist [1].
JTE-451 (Japan Tobacco)	Phase II clinical trial in plaque psoriasis completed [1]	Cited as the most advanced RORyt antagonist in clinical development [1].
GSK-2981278 (GSK)	Investigated in a Phase I/II trial for plaque psoriasis [1] [3]	Developed as a topical formulation [1].

Research and Comparison Strategy

For researchers, here are effective strategies to gather more comprehensive comparative efficacy data:

- **Clinical Trial Registries:** Search portals like **ClinicalTrials.gov** using identifiers such as **NCT02555709**, which was the Phase IIa trial for **Vimirogant**. These registries sometimes contain results summaries.
- **Systematic Reviews:** Consult recent, high-quality systematic reviews and network meta-analyses that compare treatments for autoimmune diseases. These studies can provide indirect comparisons between different drug mechanisms, even if a specific drug like **Vimirogant** is not included [4].
- **Scientific Conferences:** Look for abstracts and presentations from past major dermatology and rheumatology conferences (e.g., AAD, EADV, ACR). Data on discontinued compounds is often presented in this forum.

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References

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